

# Application Notes: High-Yield Isolation of Immune Cell Subsets Using **Diatrizoate**-Based Media

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## Compound of Interest

Compound Name: *Diatrizoate*

Cat. No.: *B1670399*

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## Introduction

The isolation of specific immune cell subsets is a foundational requirement for a vast array of applications in immunology, clinical diagnostics, and therapeutic development. **Diatrizoate**-based density gradient media, such as Ficoll-Paque™ and Lymphoprep™, provide a robust, reliable, and cost-effective method for separating mononuclear cells (MNCs), primarily lymphocytes and monocytes, from whole blood.[1][2] This technique leverages the differences in buoyant density between various blood components.[1][3] During centrifugation, erythrocytes and granulocytes, which are denser, pellet at the bottom of the tube, while the less dense mononuclear cells form a distinct layer at the plasma-media interface, allowing for their simple and effective collection.[3]

**Core Principle:** The method is based on layering a diluted blood sample over a **diatrizoate**-based solution of a specific density (commonly 1.077 g/mL).[1][4] Centrifugation then stratifies the cells according to their density, resulting in highly purified peripheral blood mononuclear cells (PBMCs) with high viability.[5]

## Applications

- **Basic Research:** Studying immune cell function, cell signaling, and cytokine profiling.
- **Clinical Trials:** Monitoring immune responses to vaccines and novel therapeutics.

- Drug Development: Assessing the immunomodulatory effects of drug candidates in vitro.
- Cell-Based Therapies: Providing a starting population for the generation of therapeutic cells, such as CAR-T cells.
- Diagnostics: Immunophenotyping for disease diagnosis and monitoring.[\[6\]](#)

## Data Presentation: Performance Characteristics

The performance of **diatrizoate**-based media is characterized by high purity, recovery, and viability of the isolated cells. The following tables summarize typical quantitative data.

Table 1: Purity, Recovery, and Viability of Human PBMCs

Parameter	Typical Value	Notes
Mononuclear Cell Purity	>95%	Purity is defined as the percentage of lymphocytes and monocytes among all leukocytes. <a href="#">[5]</a>
Cell Recovery	70-90%	Recovery can be influenced by sample quality and adherence to the protocol. <a href="#">[5]</a> <a href="#">[7]</a>
Cell Viability	>95%	Typically assessed by trypan blue exclusion immediately after isolation. <a href="#">[7]</a>
Granulocyte Contamination	<5%	Granulocytes are denser and pellet below the mononuclear cell layer. <a href="#">[1]</a>
Erythrocyte Contamination	Variable	Can be minimized with careful harvesting and may require a separate RBC lysis step if significant. <a href="#">[3]</a>

Table 2: Expected Yield of Mononuclear Cells from Healthy Human Blood

Starting Material	Expected Yield (per mL)
Whole Blood	1 - 2 x 10 <sup>6</sup> cells
Buffy Coat	5 - 10 x 10 <sup>6</sup> cells

Note: Yields are approximate and can vary based on the donor's health and physiological state.

## Experimental Protocols

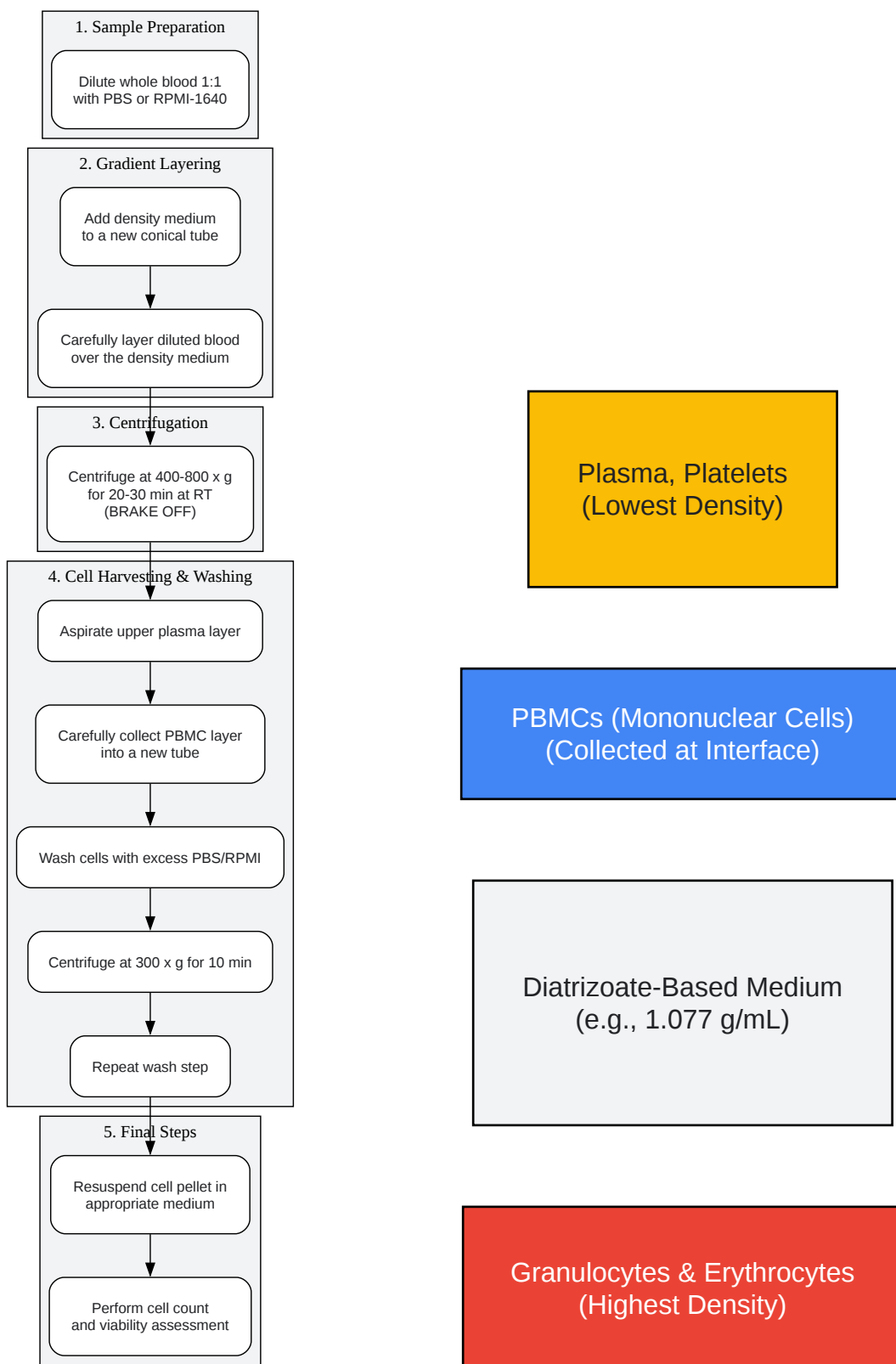
### Protocol 1: Standard Isolation of Human PBMCs from Whole Blood

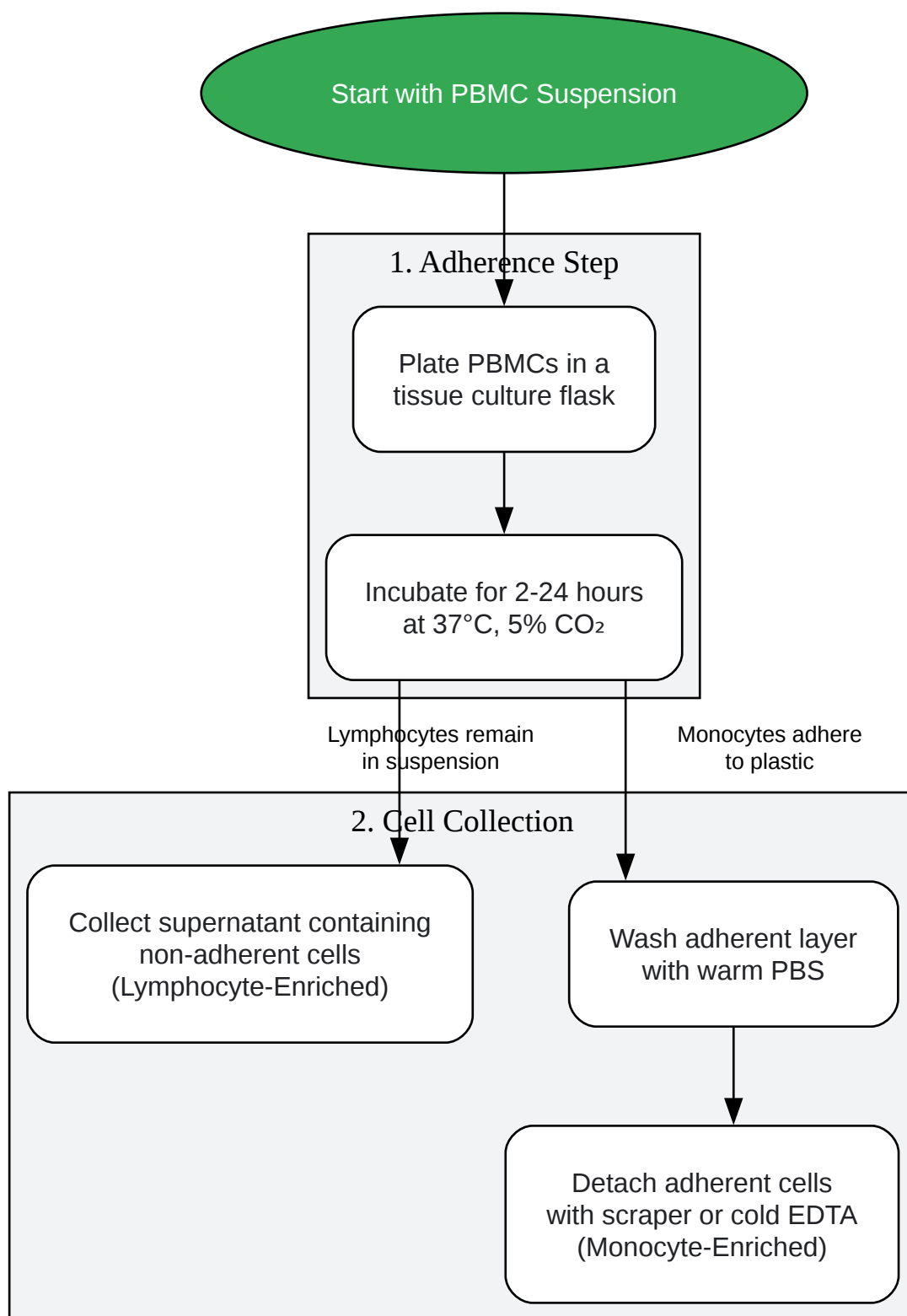
This protocol details the most common application of **diatrizoate**-based media for the isolation of PBMCs.

Materials:

- Anticoagulated whole blood (Heparin, EDTA, or ACD).
- **Diatrizoate**-based density gradient medium (e.g., Ficoll-Paque™, density 1.077 g/mL), warmed to room temperature.
- Isotonic phosphate-buffered saline (PBS), pH 7.4, or RPMI-1640 medium.
- Sterile conical centrifuge tubes (15 mL or 50 mL).
- Sterile serological pipettes.
- Benchtop centrifuge with a swinging bucket rotor.
- Automated cell counter or hemocytometer and microscope.
- Trypan blue dye.

Experimental Workflow for PBMC Isolation





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## References

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